

Quaternium-22: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Quaternium-22

Cat. No.: B1198380

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An In-depth Examination of the Molecular Characteristics, Synthesis, and Biological Interactions of a Key Quaternary Ammonium Compound.

This technical guide provides a comprehensive overview of **Quaternium-22**, a quaternary ammonium compound with significant applications in the cosmetic and personal care industries. This document is intended for researchers, scientists, and drug development professionals, offering a detailed exploration of its chemical properties, toxicological profile, and mechanism of action.

Core Molecular and Physical Data

Quaternium-22 is a complex quaternary ammonium salt.^[1] Its chemical identity is well-established, with a defined molecular formula and weight.

Property	Value	Source
Molecular Formula	C13H29ClN2O7	[2]
Molecular Weight	360.83 g/mol	[2]
CAS Number	51812-80-7 (Primary)	[2]
Synonyms	gamma-Gluconamidopropyl dimethyl 2-hydroxyethyl ammonium chloride, Ceraphyl 60	[2]

Synthesis and Manufacturing

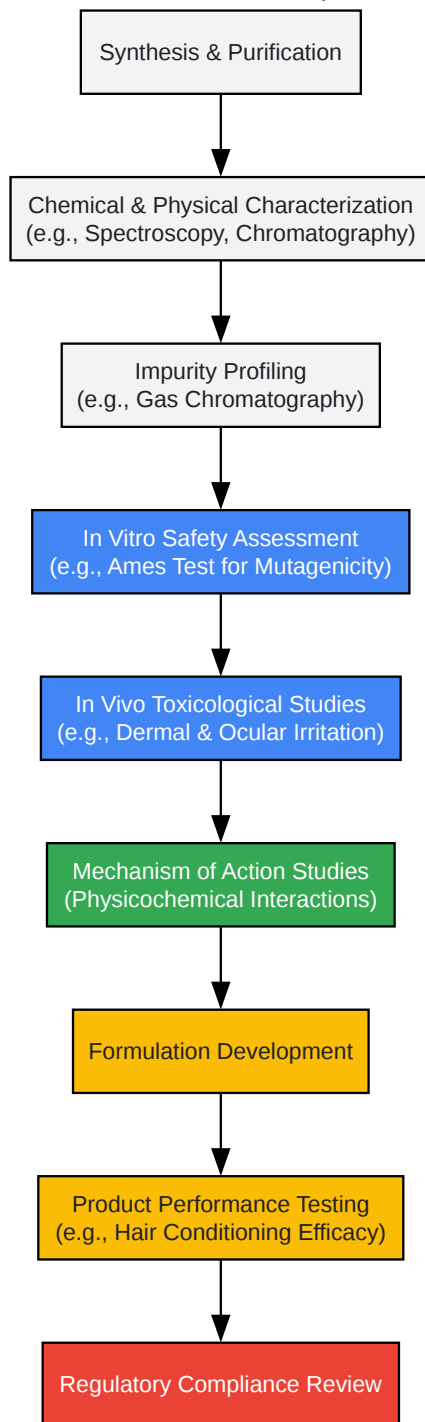
The general synthesis of quaternary ammonium compounds involves the reaction of a tertiary amine with an alkylating agent, such as an alkyl chloride or sulfate. While specific, proprietary synthesis protocols for **Quaternium-22** are not publicly detailed, the manufacturing process is known to result in certain impurities. Notably, 3-dimethylaminopropylamine and ethylene chlorohydrin have been identified in commercial batches.[3] Regulatory bodies have set recommended limits on the concentrations of these impurities in final cosmetic products.[1]

Mechanism of Action

The primary mechanism of action for **Quaternium-22** is attributed to its cationic nature. The molecule possesses a permanent positive charge, which allows it to interact with negatively charged surfaces, such as proteins on the skin and hair.[1] This electrostatic interaction is the basis for its functions as a conditioning agent, antistatic, and film former.[4]

The workflow for investigating and utilizing **Quaternium-22** in a research and development setting can be visualized as follows:

Quaternium-22: Research & Development Workflow



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Quaternium-22 Research & Development Workflow

Experimental Protocols and Analysis

Impurity Analysis

A gas chromatographic method has been utilized for the identification and quantification of impurities in **Quaternium-22**, specifically for 3-dimethylaminopropylamine (DMAPA) and ethylene chlorohydrin (ECH).[3]

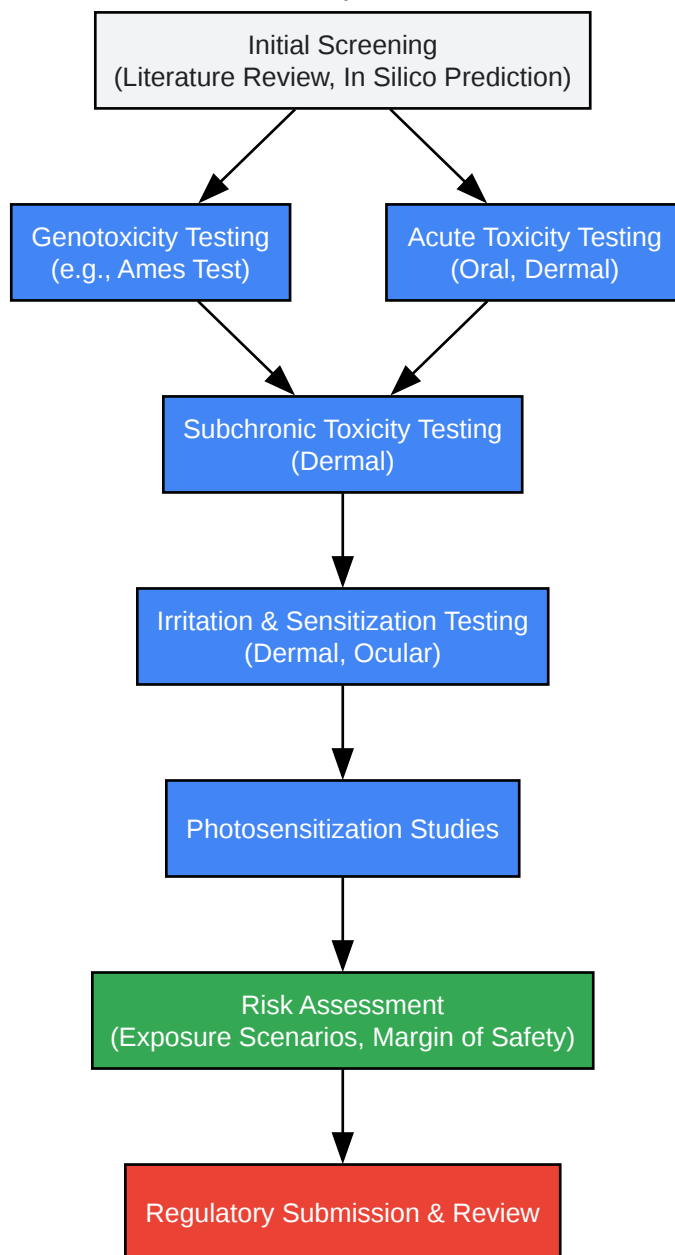
Toxicological Assessment

A battery of toxicological studies has been conducted to establish the safety profile of **Quaternium-22** for its use in consumer products. These include:

- Acute Oral Toxicity: Studies in rats have shown **Quaternium-22** to be non-toxic via oral administration, with an LD50 greater than the highest tested dose of 64.0 cc/kg for a 6.0% solids solution.[3]
- Dermal Toxicity: Subchronic dermal toxicity studies on rabbits indicated that a 0.5% w/v solution of **Quaternium-22** is slightly and reversibly irritating to intact skin over a 91-day period, with no discernible treatment-related pathologic changes.[3]
- Ocular Irritation: An 8.5% solution of **Quaternium-22** produced minimal conjunctival irritation in rabbits, while a 6% solution did not.[3]
- Mutagenicity: The Ames test for mutagenesis yielded no evidence of mutagenic activity.[3]

A logical workflow for the safety and toxicological evaluation of **Quaternium-22** is presented below.

Quaternium-22: Safety Evaluation Workflow

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Quaternium-22 Safety Evaluation Workflow

Quantitative Toxicological Data

The following table summarizes key quantitative data from toxicological assessments of **Quaternium-22**.

Test	Species	Concentration/ Dose	Result	Source
Acute Oral Toxicity	Rat	64.0 cc/kg (6.0% solids)	LD50 not achieved (non-toxic)	[3]
Subchronic Dermal Toxicity	Rabbit	0.5% w/v in distilled water (91 days)	Slight, reversible irritation; no pathologic changes	[3]
Ocular Irritation	Rabbit	8.5%	Minimal conjunctival irritation	[3]
Ocular Irritation	Rabbit	6.0%	No irritation	[3]
Mutagenicity (Ames Test)	-	Not specified	No evidence of mutagenesis	[3]

Biological Activity and Applications

The primary biological relevance of **Quaternium-22** is its interaction with skin and hair.[1] Its film-forming properties create a thin coating that can enhance the appearance and feel of hair by increasing body, suppleness, and sheen.[1] It also serves to prevent the buildup of static electricity.[1] The Cosmetic Ingredient Review (CIR) Expert Panel has assessed the safety of **Quaternium-22** and concluded that it is safe for use in cosmetic and personal care products at concentrations up to 5% solids.[1] Due to its chemical structure, it is believed to be poorly absorbed through the skin.[1]

While its primary applications are in the cosmetics industry, ongoing research is exploring its potential as a corrosion inhibitor for medical devices.[2]

Conclusion

Quaternium-22 is a well-characterized quaternary ammonium compound with a strong safety profile for its intended uses in the cosmetic industry. Its mechanism of action is primarily based on physicochemical interactions, leveraging its cationic charge to condition and protect hair and skin. For researchers and professionals in drug development, **Quaternium-22** serves as an example of a functional ingredient with a thoroughly evaluated safety profile, with potential for broader applications such as in the development of biocompatible coatings for medical devices. Further research into its synthesis and formulation could yield novel applications.

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References

- 1. cosmeticsinfo.org [cosmeticsinfo.org]
- 2. Quaternium-22 | 51812-80-7 | Benchchem [benchchem.com]
- 3. cir-reports.cir-safety.org [cir-reports.cir-safety.org]
- 4. incibeauty.com [incibeauty.com]
- To cite this document: BenchChem. [Quaternium-22: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198380#quaternium-22-molecular-weight-and-formula]

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